

N-Methylmorpholine N-oxide (NMMO): A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 4-Methylmorpholine N-oxide

Cat. No.: B15561941

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For Researchers, Scientists, and Drug Development Professionals

N-Methylmorpholine N-oxide (NMMO or NMO) is a versatile organic compound widely utilized as a solvent, particularly in the production of cellulose fibers (Lyocell process), and as an oxidant in organic synthesis.^[1] While effective in these applications, NMMO presents significant chemical instability and potential for hazardous reactions, necessitating strict adherence to safety protocols.^{[1][2]} This guide provides an in-depth overview of the safety data for NMMO and detailed precautions for its handling to ensure a safe laboratory environment.

Hazard Identification and Classification

NMMO is classified as a hazardous chemical.^{[3][4]} Depending on its form (monohydrate, aqueous solution, or anhydrous solid), the specific hazards can vary. The primary hazards associated with NMMO are:

- Skin Irritation: Causes skin irritation (Category 2).^{[3][4]}
- Serious Eye Irritation: Causes serious eye irritation (Category 2).^{[3][4]}
- Respiratory Irritation: May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3).^{[3][4]}
- Flammability: The anhydrous solid form is classified as a flammable solid (Category 1).^[5]
- Oxidizing Properties: May intensify fire as an oxidizer.^[6]

- Reproductive Toxicity: Suspected of damaging fertility or the unborn child (Category 2).[5]

Physical and Chemical Properties

Understanding the physical and chemical properties of NMMO is crucial for its safe handling and storage.

Property	NMMO Monohydrate	NMMO (50% wt. solution in water)
CAS Number	70187-32-5[3][7]	7529-22-8 (anhydrous) / 7732-18-5 (water)[4]
Molecular Formula	C5H11NO2·H2O[7]	C5H11NO2[4]
Molecular Weight	135.16 g/mol [7]	117.15 g/mol (anhydrous)
Appearance	Solid	Liquid[4][8]
pH	No data available	7-8[4]
Melting Point/Range	No data available	No data available
Boiling Point/Range	No data available	No data available
Flash Point	No data available	No data available
Vapor Pressure	No data available	No data available
Density	No data available	No data available
Solubility	Soluble in water	Miscible with water

Toxicological Information

Detailed toxicological data for NMMO is not extensively available in the provided search results. However, the primary health effects are identified as irritation to the skin, eyes, and respiratory system.[3][4] Long-term exposure to morpholine and its related compounds may lead to liver and kidney damage.[9]

Effect	Observation
Acute Oral Toxicity	Based on ATE data, the classification criteria are not met (ATE > 2000 mg/kg).[4]
Acute Dermal Toxicity	No data available.
Acute Inhalation Toxicity	Based on ATE data, the classification criteria are not met (ATE > 20 mg/l).[4]
Skin Corrosion/Irritation	Causes skin irritation.[3][4]
Serious Eye Damage/Irritation	Causes serious eye irritation.[3][4]
Respiratory Sensitization	No data available.
Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	There is some concern that this material can cause cancer or mutations, but conclusive evidence is limited.[9]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[5]
STOT - Single Exposure	May cause respiratory irritation.[3][4]
STOT - Repeated Exposure	No data available.
Aspiration Hazard	No data available.

Experimental Protocols: Safe Handling Procedures

Adherence to the following protocols is mandatory when working with NMMO to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle NMMO in a well-ventilated area.[6][7] Use of a fume hood or other local exhaust ventilation is required to keep airborne concentrations low, especially when working with the solid form or when aerosols may be generated.[5][10]

- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when handling NMMO.[11]

- Eye and Face Protection: Wear ANSI Z87-certified chemical safety goggles or a face shield. [3][5][12] Standard prescription glasses are not sufficient.[12] Contact lenses may absorb and concentrate irritants and should be avoided.[9]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene) inspected for integrity before each use.[7][13]
 - Lab Coat/Coveralls: A long-sleeved lab coat or chemical-resistant coveralls must be worn to prevent skin contact.[3][12]
- Respiratory Protection: If ventilation is inadequate or if working with large quantities, a NIOSH-approved respirator with a particle filter is recommended.[3]
- Footwear: Closed-toe, closed-heel shoes are mandatory in the laboratory.[12]

Handling and Storage

- General Handling: Avoid contact with skin, eyes, and clothing.[5] Do not breathe dust, fumes, or vapors.[3] Wash hands thoroughly after handling.[3]
- Storage: Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[3][5] Keep away from incompatible materials such as strong oxidizing agents.[4] For aqueous solutions, refrigeration may be recommended to maintain product quality.[4][8]

Accidental Release Measures

- Spill Cleanup: In case of a spill, evacuate unnecessary personnel.[6] Remove all sources of ignition.[6] Wear appropriate PPE and contain the spill using inert absorbent material.[4][14]

Collect the absorbed material into a suitable, closed container for disposal.[7]

- Environmental Precautions: Prevent the spill from entering drains or waterways.[7][14]

First Aid Measures

- In case of Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[3] Seek immediate medical attention.[3]
- In case of Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[3] Remove contaminated clothing.[5] If skin irritation persists, seek medical attention.[3]
- If Inhaled: Move the person to fresh air.[3] If breathing is difficult, give oxygen.[7] Seek medical attention if symptoms occur.[3]
- If Swallowed: Do NOT induce vomiting.[5] Clean mouth with water and drink plenty of water afterwards.[3] Seek immediate medical attention.[5]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[6]
- Specific Hazards: NMMO may intensify fire as an oxidizer.[6] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [14]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][14]

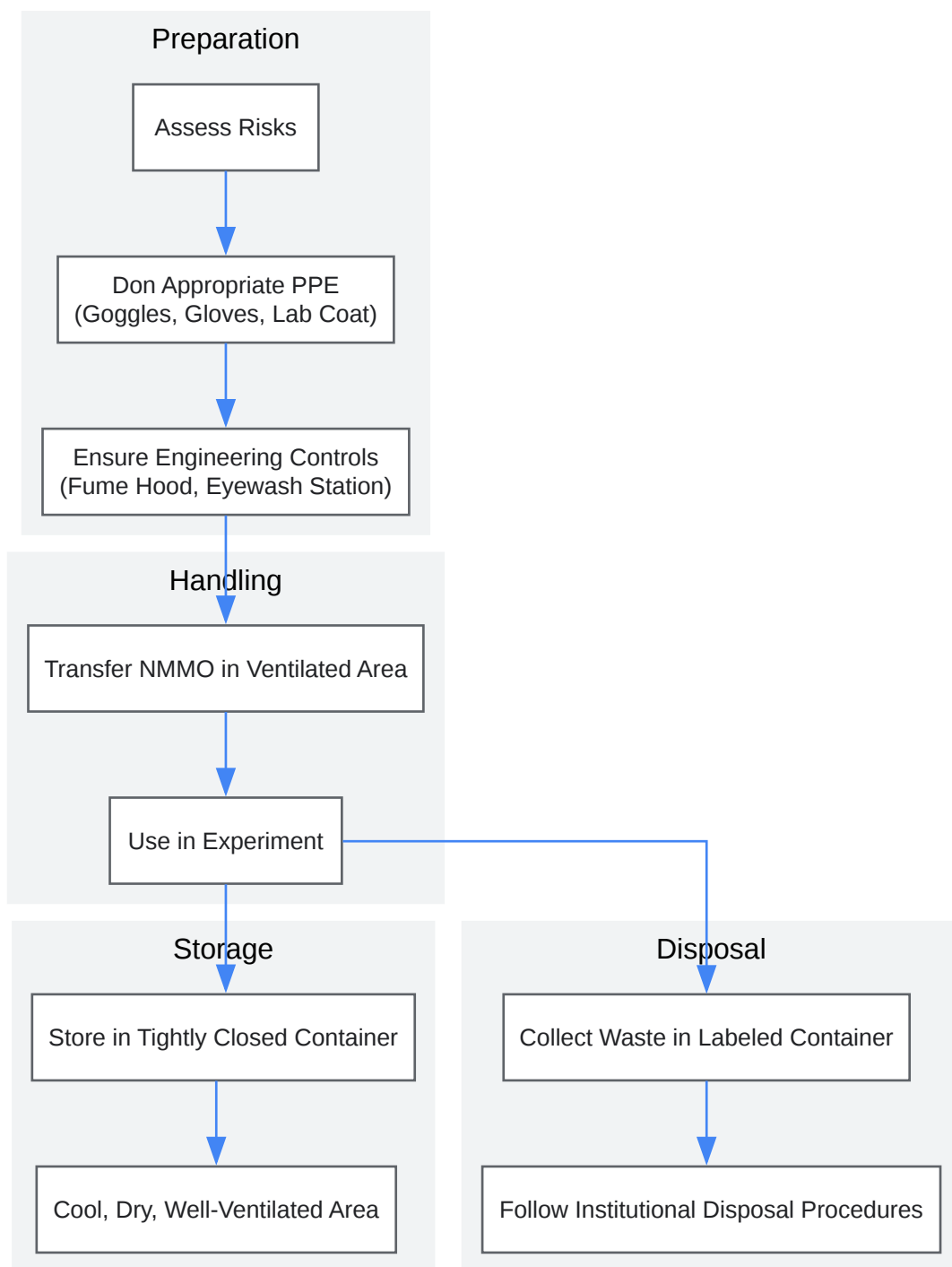
Disposal Considerations

Dispose of NMMO and its containers in accordance with local, state, and federal regulations.[3] [9] Do not dispose of it into the sewer system.[7]

Signaling Pathways and Workflow Diagrams

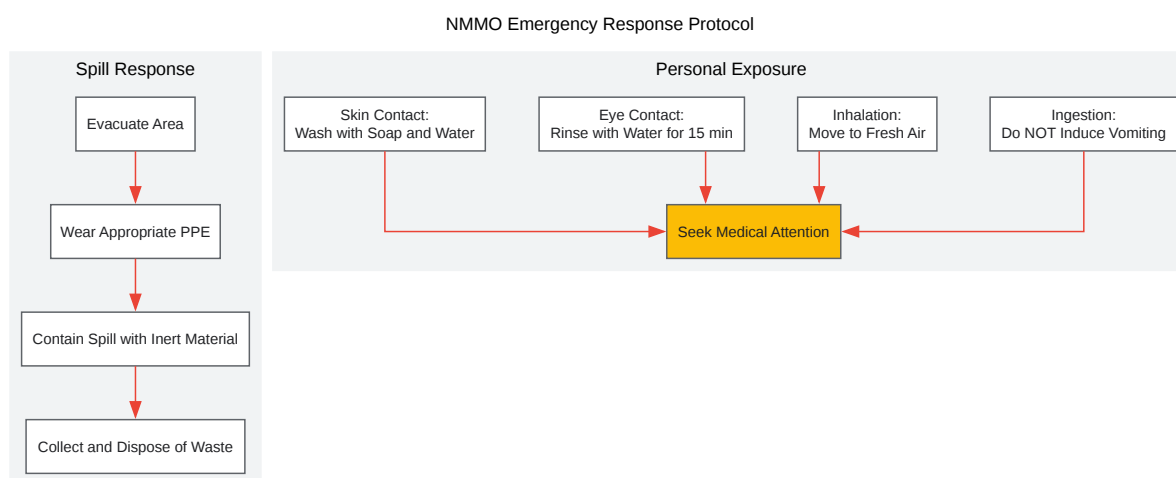
The following diagrams illustrate the logical workflows for safe handling and emergency response related to NMMO.

Safe NMMO Handling Workflow



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Caption: Workflow for the safe handling of NMMO from preparation to disposal.



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Caption: Emergency response procedures for NMMO spills and personal exposure.

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